

troubleshooting guide for VHL-based PROTACs like WD6305 TFA

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Compound of Interest		
Compound Name:	WD6305 TFA	
Cat. No.:	B12378197	Get Quote

VHL-Based PROTACs Technical Support Center

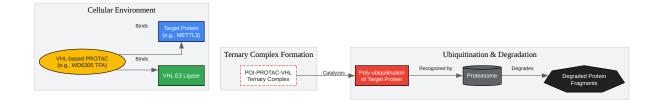
This technical support center provides troubleshooting guidance and frequently asked questions for researchers working with VHL-based Proteolysis Targeting Chimeras (PROTACs), with a focus on compounds like **WD6305 TFA**.

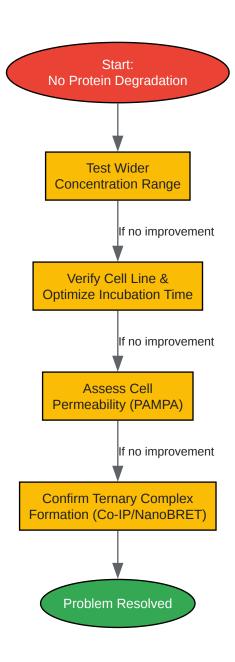
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for a VHL-based PROTAC like WD6305 TFA?

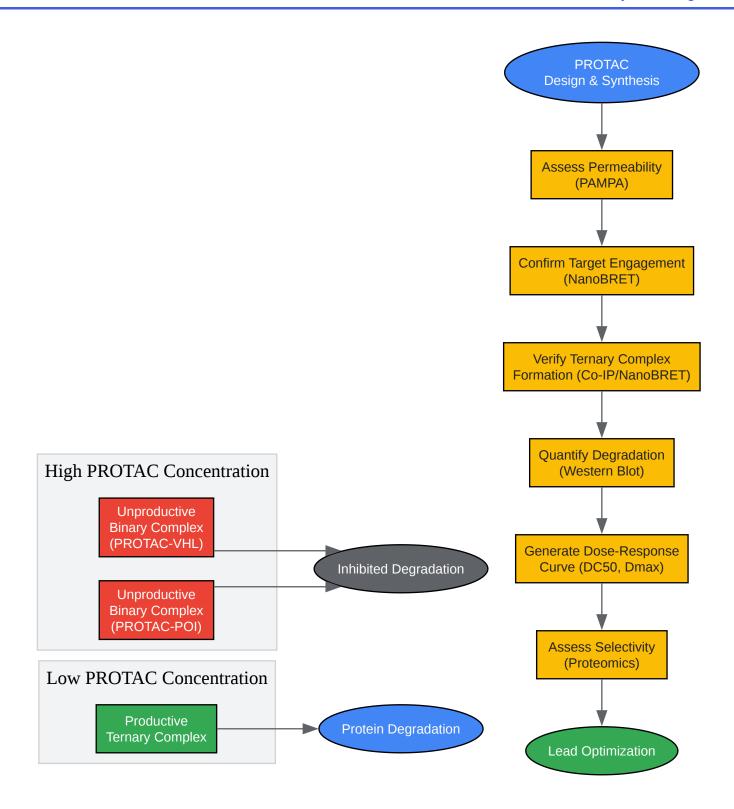
A VHL-based PROTAC is a heterobifunctional molecule designed to hijack the body's natural protein disposal system to eliminate a specific target protein.[1][2][3][4] It consists of three key components: a ligand that binds to the von Hippel-Lindau (VHL) E3 ubiquitin ligase, a ligand that binds to the protein of interest (POI), and a linker connecting these two ligands.[1][2] The PROTAC brings the target protein into close proximity with the VHL E3 ligase, forming a ternary complex.[1][5] This proximity allows the E3 ligase to tag the target protein with ubiquitin molecules. The polyubiquitinated protein is then recognized and degraded by the proteasome. [1][2][4] WD6305 TFA is a potent and selective PROTAC that targets the METTL3-METTL14 complex for degradation by recruiting the VHL E3 ligase.[6][7][8][9][10]











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